

# storage conditions for Isobutyl salicylate stability

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## Compound Focus: Isobutyl salicylate

CAS No.: 87-19-4

Cat. No.: S597151

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## Storage & Handling Specifications

The table below summarizes the key quantitative data for **isobutyl salicylate**'s storage and stability [1] [2].

Parameter	Specification / Condition	Source / Notes
Recommended Storage Temperature	Room temperature; recommended in a cool and dark place, <15°C	[2]
Physical State (at 20°C)	Liquid	[1] [2]
Appearance	Colorless to pale yellow / almost colorless clear liquid	[1] [2]
Boiling Point	259 °C / 267 °C	[2] [1]
Flash Point	121 °C / 230 °F (approx. 110 °C)	[2] [1]
Stability	Stable at normal temperatures and pressures	[1]
Storage Condition	Keep container tightly closed	[1] [2]

Parameter	Specification / Condition	Source / Notes
Density	1.064 g/mL at 25 °C	[1]
Refractive Index	n <sub>20/D</sub> 1.509	[1]

## Chemical Identity & Hazards

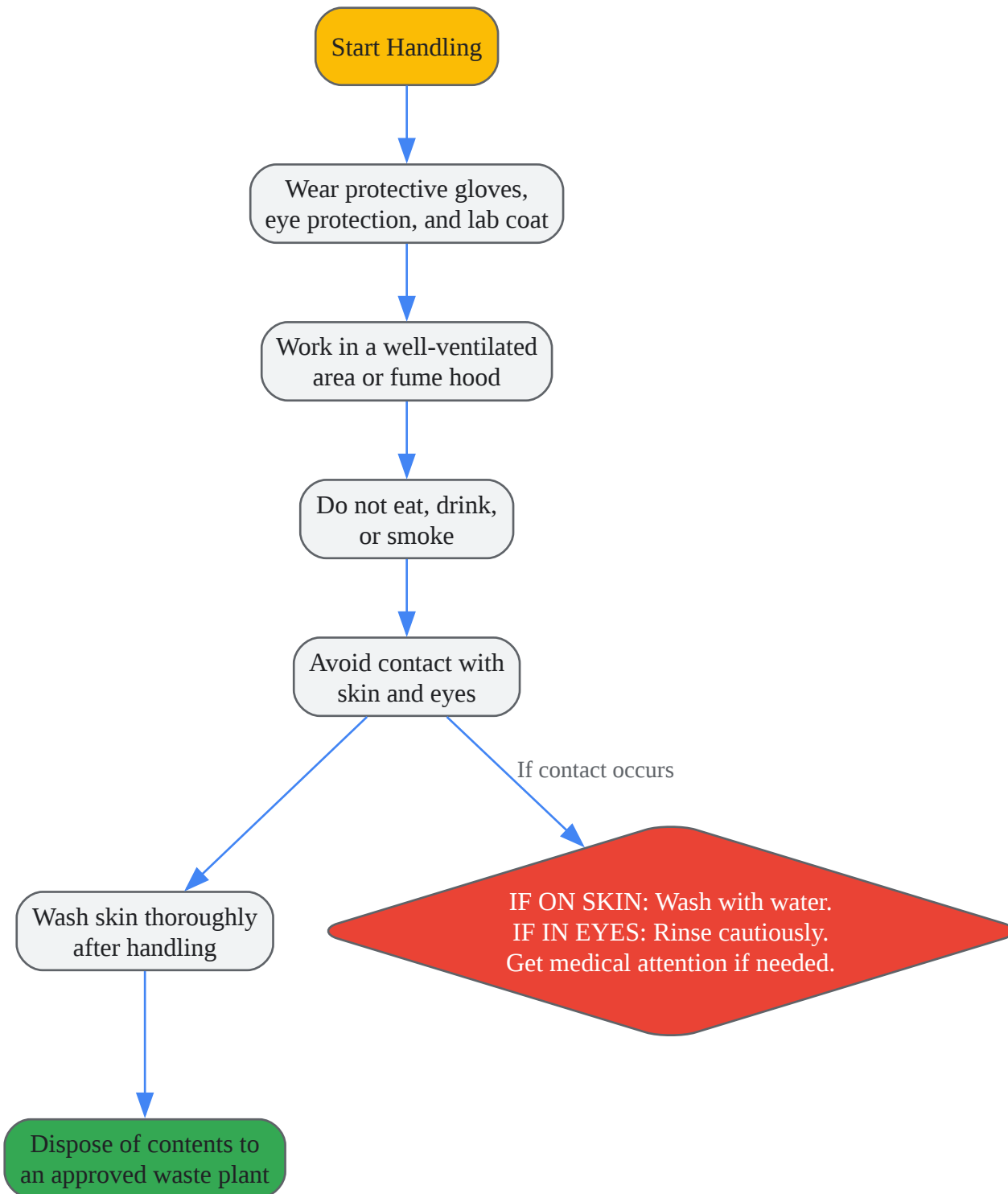
- **IUPAC Name:** 2-Methylpropyl 2-hydroxybenzoate [1]
- **CAS RN:** 87-19-4 [1] [2] [3]
- **Molecular Formula:** C<sub>11</sub>H<sub>14</sub>O<sub>3</sub> [1] [2]
- **Hazard Statements (GHS):** H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation) [2]. Some sources also list H410 (Very toxic to aquatic life with long-lasting effects) [3].
- **Precautionary Measures:** Wear protective gloves/eye protection. Do not eat, drink, or smoke when using this product. Wash skin thoroughly after handling [2].

## Frequently Asked Questions (FAQs)

**Q1: What is the primary experimental use of isobutyl salicylate?** It is used as a reactant in boron(III)-catalyzed esterifications and amidations of carboxylic acids, and in the Ritter addition reaction [1].

**Q2: I see different recommended storage temperatures. Which one should I follow?** The most specific guidance comes from a major chemical supplier, Tokyo Chemical Industry, which recommends storage at room temperature **in a cool and dark place, preferably below 15°C** [2]. This supersedes the more general "room temperature" advice. For critical work, always consult the Safety Data Sheet (SDS) from your specific supplier.

**Q3: What are the critical steps for safe handling?** The key steps, derived from GHS precautionary statements, are summarized in the workflow below.



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**Q4: The liquid has a pale yellow color. Does this indicate decomposition?** Not necessarily. The technical data specifies that the appearance of **isobutyl salicylate** can range from colorless to pale yellow while still

being acceptable [1] [2]. A significant darkening or change in consistency would be a greater cause for concern.

## Troubleshooting Guide

Observation	Potential Cause	Recommended Action
<b>Significant darkening of color</b>	Exposure to light, elevated temperatures, or oxidation over time.	Check storage conditions; ensure the container is light-proof and stored in a cool, dark place. Assess stability before use in critical experiments.
<b>Change in viscosity or formation of solids</b>	Contamination or chemical decomposition.	Do not use. Dispose of the material properly according to local regulations [2].
<b>Skin or eye exposure occurs</b>	Accident during handling, lack of personal protective equipment (PPE).	Immediately follow first aid measures: rinse skin with plenty of water; rinse eyes cautiously for several minutes. Seek medical advice/attention if irritation persists [2].

## Important Limitations & Next Steps

The information available in the search results is primarily from supplier specifications and may not represent the latest research. For your technical support center, I recommend these steps:

- **Consult Recent SDS:** Obtain the most current Safety Data Sheet for **isobutyl salicylate** from your preferred supplier (e.g., Sigma-Aldrich, TCI). This is the definitive source for safe storage and handling.
- **Perform Stability Tests:** For critical drug development applications, consider conducting your own accelerated stability studies under ICH guidelines to generate definitive data for your specific storage environment.

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## References

1. CAS 87-19-4 Isobutyl - Alfa Chemistry salicylate [alfa-chemistry.com]
2. 87-19-4 | Tokyo Chemical Industry (India) Pvt. Ltd. Isobutyl Salicylate [tcichemicals.com]
3. - Hekserij : Hekserij Isobutyl salicylate [eng.hekserij.nl]

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